Section 1: The Strategic Role of N-Benzyl Nitro Pyrazoles

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Compound of Interest

Compound Name:	*4-Nitro-1-(1-phenylethyl)-1H-pyrazole*
CAS No.:	*1240569-60-1*
Cat. No.:	*B13912829*

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N-benzyl nitropyrazoles are highly privileged scaffolds in modern drug development. They serve as critical building blocks for a variety of therapeutic agents, including1[1] and diversity-oriented syntheses of 2[2]. In these synthetic pathways, the nitro group functions as a robust, masked amine that can be cleanly reduced downstream to facilitate amide coupling or urea formation[1].

Section 2: Mechanistic Causality & Strategy Selection

Transitioning the N-benzylation of nitropyrazoles to process-scale manufacturing requires overcoming severe safety and selectivity hurdles. Traditional discovery routes often employ sodium hydride (NaH) in dimethylformamide (DMF) to deprotonate the pyrazole. At a kilogram scale, this approach is a critical safety liability due to exothermic hydrogen gas evolution and the use of DMF, a Substance of Very High Concern (SVHC) that is notoriously difficult to purge from the final Active Pharmaceutical Ingredient (API).

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To establish a scalable, self-validating process, we engineered two divergent synthetic strategies based on the specific structural needs of the target API:

1. Phase-Transfer Catalysis (PTC) Alkylation: For symmetric pyrazoles (e.g., 4-nitro-1H-pyrazole), a biphasic PTC system is optimal. The causality of this design lies in phase isolation. Aqueous sodium hydroxide deprotonates the pyrazole at the biphasic boundary. The lipophilic tetrabutylammonium (TBA^+) cation then shuttles the resulting pyrazolide anion into the organic layer (toluene), where it reacts with benzyl chloride. This phase separation strictly controls the reaction rate, preventing thermal runaway and completely eliminating the need for hazardous NaH.

2. Palladium-Catalyzed Cross-Coupling via C-O Electrophiles: For asymmetric pyrazoles (e.g., 3-nitro-1H-pyrazole) where regioselectivity (N1 vs. N2 alkylation) is paramount, traditional S_N2 alkylation yields poor isomeric ratios. Furthermore, benzyl halides are lachrymators and potential genotoxic impurities (GTIs). To circumvent this, we 3[3]. The causality here is driven by oxidative addition: the Pd(0) catalyst, stabilized by a bulky biaryl phosphine ligand (e.g., XPhos), selectively inserts into the C-O bond of the benzyl acetate. This pathway allows for exquisite ligand-controlled regioselectivity and utilizes non-lachrymatory, stable C-O electrophiles, 3[3].

Section 3: Workflow Visualization

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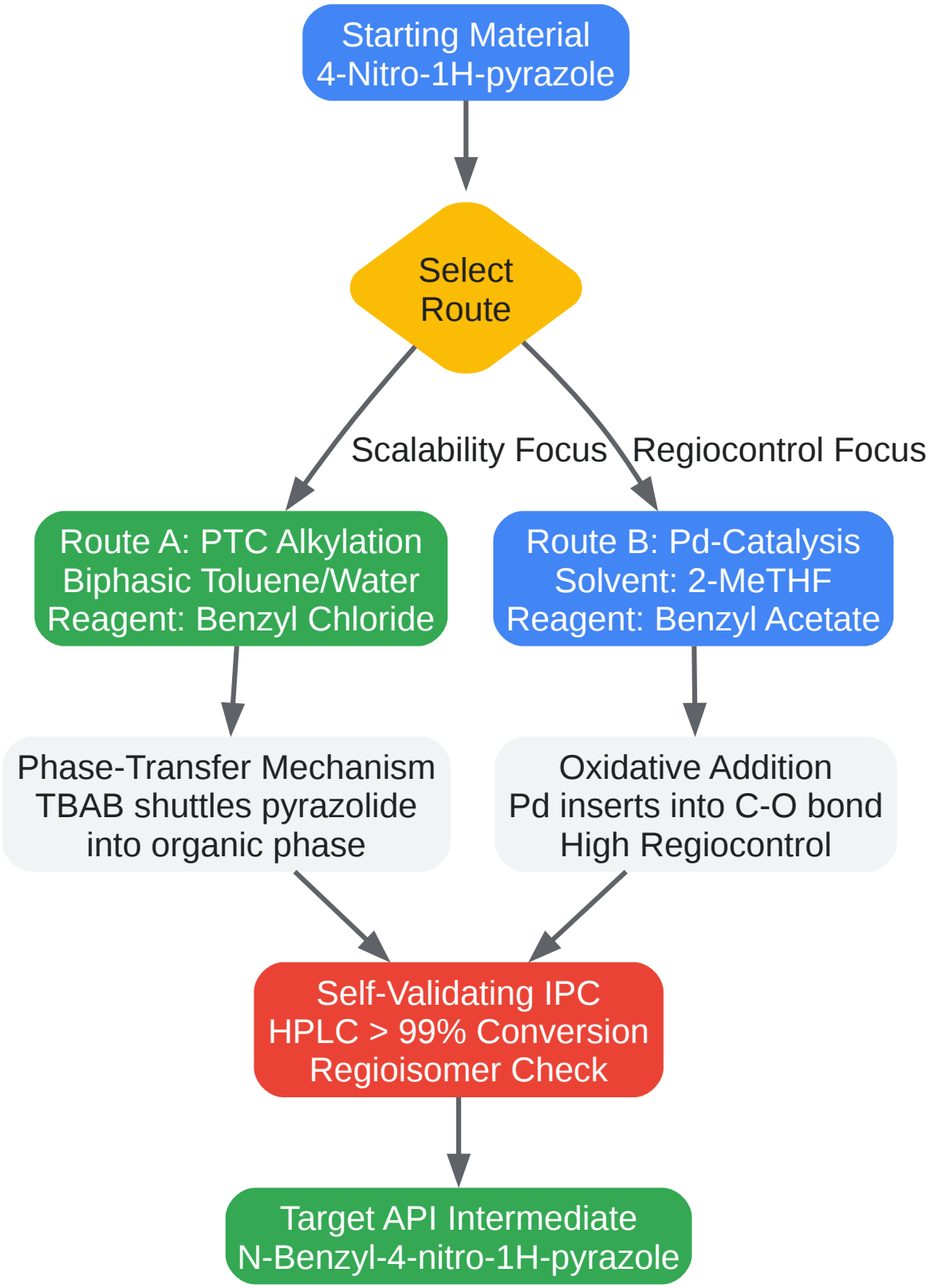

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Divergent scalable synthetic workflows for N-benzyl nitropyrazoles.

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Section 4: Quantitative Process Metrics

Parameter	Route A: Phase-Transfer Catalysis (PTC)	Route B: Palladium-Catalyzed Coupling
Primary Electrophile	Benzyl Chloride (Halide)	Benzyl Acetate (C-O Electrophile)
Solvent System	Toluene / Water (Biphasic)	2-Methyltetrahydrofuran (2-MeTHF)
Base / Catalyst	NaOH (aq) / TBAB (5 mol%)	K_3PO_4 / $Pd(OAc)_2$ (2 mol%), XPhos
Typical Yield	85 – 92%	78 – 88%
Regioselectivity (3-nitro)	~3:1 (N1:N2) - Thermodynamically driven	>10:1 (N1:N2) - Ligand-controlled
Scalability Limit	>100 kg (Pilot Plant proven)	~10-50 kg (Cost/Metal removal limits)
Safety Profile	High (Aqueous quench, mild exotherm)	High (Non-lachrymatory, no GTIs)

Section 5: Self-Validating Experimental Protocols

Protocol A: PTC-Mediated Biphasic Benzylation (Scale-Up Friendly)

Objective: Highly scalable synthesis of symmetric N-benzyl-4-nitro-1H-pyrazole. Materials: 4-nitro-1H-pyrazole (1.0 eq), Benzyl chloride (1.1 eq), Tetrabutylammonium bromide (TBAB) (0.05 eq), 20% w/w NaOH (aq) (1.5 eq), Toluene (5 volumes).

- Reactor Charging: Charge a jacketed reactor with 4-nitro-1H-pyrazole, TBAB, and Toluene. Initiate agitation at 200 rpm to suspend the solids.
- Base Addition: Slowly dose the 20% NaOH (aq) over 30 minutes.
  - Self-Validation Check: Monitor internal temperature (

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must remain ≤ 30°C. If

> 30°C, the system must automatically pause dosing. Causality: This ensures the deprotonation exotherm is safely dissipated into the reactor jacket, preventing solvent boil-off.

- Electrophile Dosing: Heat the biphasic mixture to 40°C. Dose benzyl chloride dropwise over 1 hour.
  - Self-Validation Check: After 4 hours of stirring at 40°C, halt the agitator, allow phase separation, and sample the upper organic layer. Analyze via HPLC (254 nm). The protocol is validated to proceed to workup only when the remaining 4-nitro-1H-pyrazole is < 1.0 Area%.
- Workup & Isolation: Separate and discard the lower aqueous layer. Wash the organic layer with water (2 x 3 volumes) to remove residual TBAB and inorganic salts. Concentrate the toluene layer under vacuum to 2 volumes, then add heptane (4 volumes) to induce crystallization. Filter, wash with cold heptane, and dry the product under a vacuum at 45°C.

Protocol B: Palladium-Catalyzed Benzylation (High Regioselectivity)

Objective: Regioselective synthesis of asymmetric N-benzyl-3-nitro-1H-pyrazole using C-O electrophiles. Materials: 3-nitro-1H-pyrazole (1.0 eq), Benzyl acetate (1.2 eq), $Pd(OAc)_2$ (0.02 eq), XPhos (0.04 eq), K_3PO_4 (2.0 eq), 2-MeTHF (10 volumes).

- Inertion & Charging: Purge the reactor with N_2 (3 vacuum/backfill cycles). Charge $Pd(OAc)_2$, XPhos, K_3PO_4, and 3-nitro-1H-pyrazole.
  - Self-Validation Check: The oxygen sensor in the reactor headspace must read < 500 ppm O_2. Causality: This strictly prevents the oxidative deactivation of the highly sensitive Pd(0) active species generated in situ.
- Reagent Addition: Add degassed 2-MeTHF and benzyl acetate under a continuous N_2 sweep.

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- Catalytic Cycle: Heat the reaction mixture to 80°C and stir for 12 hours.
  - Self-Validation Check: Sample the reaction mixture and analyze via LC-MS. Confirm the N1:N2 regiomeric ratio is > 10:1 and starting material is < 2.0%. If incomplete, stir for an additional 2 hours.
- Scavenging & Isolation: Cool the reactor to 25°C. Add a silica-based thiol scavenger (e.g., SiliaMetS Thiol, 10 wt% relative to theoretical yield) and stir for 4 hours to sequester the palladium.
  - Self-Validation Check: Filter the scavenger and analyze the filtrate via ICP-MS. Palladium levels must be < 10 ppm before proceeding to crystallization to meet API regulatory guidelines.
- Final Isolation: Concentrate the filtrate under reduced pressure and crystallize the product from ethanol. Filter and dry to constant weight.

Section 6: References

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